

Application Notes: Supercritical CO2 Dyeing with Disperse Dyes

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Compound of Interest

Compound Name: Disperse Red 354

Cat. No.: B072953

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Introduction

Supercritical fluid dyeing (SFD) presents a transformative, water-free alternative to conventional aqueous dyeing processes, which are known for high water and energy consumption and significant wastewater generation. By utilizing carbon dioxide (CO₂) in its supercritical state (above 31.1 °C and 73.8 bar), this technology offers an environmentally benign method for coloring synthetic fibers, particularly polyester, with disperse dyes. In its supercritical state, CO₂ exhibits a unique combination of gas-like viscosity and liquid-like density, enabling it to act as an excellent solvent and transport medium for non-polar disperse dyes.^[1] This allows for rapid and uniform penetration of dye into the polymer matrix without the need for water or chemical auxiliaries like dispersing agents.^{[2][3]} The result is a high-quality dyeing process with advantages that include reduced processing times, energy savings (as no drying is required), and the ability to recycle over 90% of the CO₂.^[4]

While specific data for **Disperse Red 354** is limited in publicly available literature, the principles and protocols outlined here are applicable to a wide range of disperse dyes, including various red azo and anthraquinone-based dyes used for polyester. The provided protocols are based on established methodologies for dyes such as C.I. Disperse Red 153 and C.I. Disperse Red 60.^{[4][5][6]}

Quantitative Data Summary

The efficiency and outcome of supercritical CO₂ (scCO₂) dyeing are highly dependent on process parameters. The following tables summarize typical operating conditions, the solubility

of various disperse dyes, and a comparison of fastness properties with traditional aqueous dyeing.

Table 1: Typical Process Parameters for scCO₂ Dyeing of Polyester

Parameter	Typical Range	Unit	Notes
Temperature	80 - 140	°C	Temperature affects dye solubility and fiber swelling. Higher temperatures can increase dye uptake but must be managed to avoid polymer degradation.[4]
Pressure	17 - 29	MPa	Pressure directly influences CO2 density, which is a primary driver of dye solubility and penetration into the fiber.[4][7]
Dyeing Time	20 - 90	minutes	Significantly shorter than conventional aqueous dyeing due to high diffusion rates in the supercritical fluid.[4][8]
Dye Concentration	1 - 4	% owf	The amount of dye used is calculated based on the weight of the fabric.[6]
CO2 Flow Rate	20 - 40	mL/min	In dynamic systems, flow rate affects the dissolution kinetics of the dye.[9]
owf: on weight of fabric			

Table 2: Solubility of Various Disperse Dyes in Supercritical CO2

The solubility of disperse dyes in scCO2 is a critical factor for successful dyeing. It is influenced by dye structure, temperature, and pressure (density) of the CO2.

Dye Name	Temperature (°C)	Pressure (MPa)	Solubility (mol/mol)
C.I. Disperse Red 19	70 - 130	14 - 26	1.51×10^{-6} - 2.63×10^{-6} [10]
C.I. Disperse Red 73	70 - 130	14 - 26	1.96×10^{-6} - 19.78×10^{-6} [10]
C.I. Disperse Red 127	100 - 115	21 - 25	1.84×10^{-6} - 3.37×10^{-6} [11]
C.I. Disperse Yellow 82	80 - 100	20 - 35	$\sim 10^{-6}$ - 10^{-5} [12]
C.I. Mordant Brown	50 - 70	13 - 20	1.2×10^{-4} - 5.1×10^{-4} [13]

Table 3: Comparative Colorfastness Properties (scCO2 vs. Aqueous Dyeing)

Colorfastness is a measure of a dyed textile's resistance to fading or color transfer. Testing is typically performed using ISO standards.[\[14\]](#) Generally, scCO2 dyeing yields fastness properties that are comparable or superior to conventional methods.[\[4\]](#)[\[15\]](#)

Fastness Test	Typical Rating (Grade 1-5)	ISO Standard
Washing Fastness	4 - 5	ISO 105-C06 [14] [16]
Rubbing Fastness (Dry)	4 - 5	ISO 105-X12 [17] [18]
Rubbing Fastness (Wet)	3 - 4	ISO 105-X12 [17] [18]
Light Fastness	≥ 4	ISO 105-B02 [19]
*Ratings are on a scale of 1 (poor) to 5 (excellent). [18]		

Experimental Protocols & Visualizations

The following section provides detailed protocols for the dyeing of polyester fabric with a disperse dye like **Disperse Red 354** using a lab-scale supercritical fluid dyeing apparatus.

Visualizations

Caption: General experimental workflow for supercritical CO₂ dyeing.

Caption: Mechanism of dye transport and fixation in scCO₂ dyeing.

Protocol 1: Supercritical CO₂ Dyeing of Polyester Fabric

Objective: To dye polyester fabric using a disperse dye in a supercritical CO₂ medium.

Materials & Equipment:

- Polyester fabric (pre-cleaned)
- **Disperse Red 354** (or similar, e.g., Disperse Red 153) as a fine powder
- High-pressure dyeing vessel (autoclave) with temperature and pressure controls
- CO₂ cylinder (purity $\geq 99.5\%$) with a high-pressure pump
- Heating system (e.g., oil bath or heating jacket)[[8](#)]

Procedure:

- **Sample Preparation:** Cut a sample of pre-cleaned polyester fabric (e.g., 5 grams) and accurately weigh it.
- **Loading:** Place the fabric sample inside the dyeing vessel. Place the accurately weighed disperse dye powder (e.g., 2% on weight of fabric) at the bottom of the vessel.[[20](#)]
- **Sealing and Purging:** Seal the vessel securely. Purge the system with low-pressure CO₂ gas for 2-3 minutes to remove any residual air.

- **Pressurization:** Begin pumping liquid CO₂ into the vessel until the target pressure (e.g., 20-25 MPa) is reached.
- **Heating and Dyeing:** Start the heating system and bring the vessel to the desired dyeing temperature (e.g., 120 °C) at a controlled rate (e.g., 2-3 °C/min).^{[8][20]} Once the target temperature and pressure are stable, maintain these conditions for the dyeing duration (e.g., 60 minutes). Agitation or circulation of the fluid may be employed to ensure even dyeing.
- **Cooling and Depressurization:** After the dyeing time has elapsed, cool the vessel down to below 50 °C.^[8] Slowly release the pressure. During this step, the CO₂ returns to a gaseous state, loses its solvent power, and the undissolved dye precipitates out. The CO₂ can be captured for recycling.
- **Sample Retrieval:** Once the vessel is fully depressurized, open it and carefully remove the dyed fabric sample. The unused dye powder can be collected from the bottom of the vessel for reuse.^[1]

Protocol 2: Post-Dyeing Reduction Clearing

Objective: To remove any dye particles adhering to the surface of the dyed fabric, which can negatively impact rubbing fastness.

Materials:

- Dyed polyester sample
- Sodium dithionite (2 g/L)
- Sodium hydroxide (2 g/L)
- Beaker and heating stirrer
- Deionized water

Procedure:

- Prepare a clearing solution containing 2 g/L sodium dithionite and 2 g/L sodium hydroxide in deionized water.

- Immerse the dyed polyester fabric in the solution at a liquor ratio of approximately 10:1.
- Heat the solution to 60 °C and maintain for 20 minutes with gentle stirring.[8]
- Remove the fabric, rinse it thoroughly with warm and then cold deionized water until the rinsing water is clear.
- Allow the fabric to air dry completely.

Protocol 3: Evaluation of Dyeing Performance

Objective: To quantify the dyeing result through color strength measurement and to assess the durability of the color.

1. Color Strength (K/S Value):

- Use a reflectance spectrophotometer to measure the spectral reflectance of the dyed fabric at its wavelength of maximum absorption (λ_{max}).
- The Kubelka-Munk equation is used to calculate the K/S value, which is proportional to the concentration of dye in the fiber: $K/S = (1 - R)^2 / 2R$ where R is the decimal fraction of the reflectance of the sample.
- Higher K/S values indicate a greater color yield on the fabric.[20][21]

2. Colorfastness to Washing (ISO 105-C06):

- Stitch the dyed specimen between two specified adjacent fabrics (e.g., cotton and wool).
- Place the composite specimen in a container with a specified detergent solution and stainless steel balls.
- Agitate the container at a specified temperature (e.g., 40 °C or 60 °C) for a set time (e.g., 30 minutes).[14]
- Rinse and dry the specimen.

- Evaluate the change in color of the specimen and the staining of the adjacent fabrics using the Grey Scales.

3. Colorfastness to Rubbing (ISO 105-X12):

- Mount the dyed specimen onto the base of a crockmeter.[17]
- Rub the specimen with a standard white cotton cloth under a specified load (9N) for a set number of cycles (10 cycles).[17]
- Perform the test under both dry and wet conditions.
- Evaluate the degree of color transferred to the white cloth using the Grey Scale for Staining. [18]

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